

Safe Handling & Operational Guide: Terephthalohydroxamic Acid (THA)[1]

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Compound of Interest

Compound Name: Terephthalohydroxamic acid

CAS No.: 20073-80-7

Cat. No.: B1596460

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CAS: 6046-23-7 | Formula: $C_8H_8N_2O_4$ | Synonyms: N,N'-Dihydroxyterephthalamide[1]

Executive Summary: The "Need-to-Know"

Terephthalohydroxamic Acid (THA) is a potent chelating agent and metalloenzyme inhibitor. Unlike its parent compound (terephthalic acid), THA possesses hydroxamic acid functional groups (-CONHOH) which significantly alter its biological activity and toxicity profile.

Critical Safety Distinction: While often misclassified as a simple irritant, hydroxamic acids are structural analogs to known mutagens (Ames positive) and histone deacetylase (HDAC) inhibitors.

- **Immediate Action:** Treat THA as a suspected mutagen and potent bioactive compound.
- **Primary Engineering Control:** All solid handling must occur inside a certified chemical fume hood.
- **Prohibited:** Do not handle on an open benchtop. Do not use latex gloves (poor chemical resistance to polar amides).

Part 1: Risk Assessment & Hazard Identification

The safety protocol for THA is dictated by its chemical functionality as a bidentate ligand.

Hazard Class	Biological/Chemical Justification
Genetic Toxicity	High Concern. Hydroxamic acids can undergo metabolic activation to form nitrenium ions, which are DNA-reactive. THA should be handled as a potential genotoxin.
Respiratory Sensitization	Moderate. Fine crystalline powder form creates a high risk of inhalation. Inhaled particulates may inhibit pulmonary metalloproteinases.
Chemical Reactivity	Chelation. THA aggressively binds metal ions (Fe^{3+} , Cu^{2+} , Zn^{2+}). ^[1] Contamination of metal spatulas or surfaces can lead to rapid corrosion and product degradation.

Part 2: The PPE Matrix (Personal Protective Equipment)

This matrix validates protection based on the "Barrier Failure" principle—assuming the primary barrier (engineering control) could fail.^[1]

Component	Specification	Scientific Rationale
Hand Protection	Nitrile (Double-gloved)Outer: 0.11mm (min)Inner: 0.06mm	Permeation Resistance: Latex is permeable to polar organic nitrogen compounds.[1] Nitrile provides superior resistance to the amide functionality of THA.
Eye Protection	Chemical Goggles(ANSI Z87.1 Impact + Splash)	Particulate Entry: Safety glasses with side shields are insufficient for fine powders that drift. Goggles seal the ocular cavity against micro-dust.
Respiratory	P100 / N95 Respirator(Only if Fume Hood unavailable)	Last Resort: Engineering controls (Fume Hood) are primary. If weighing outside a hood is unavoidable, a fit-tested P100 is mandatory to prevent alveolar deposition.
Body Defense	Tyvek® Sleeves + Lab Coat	Wrist Gap Protection: The gap between the glove cuff and lab coat is the most common exposure point.[1] Tyvek sleeves bridge this gap.

Part 3: Operational Protocol

Workflow: Solubilization & Handling

This protocol minimizes static charge (common in dry amides) and prevents metal contamination.

Pre-Start Check:

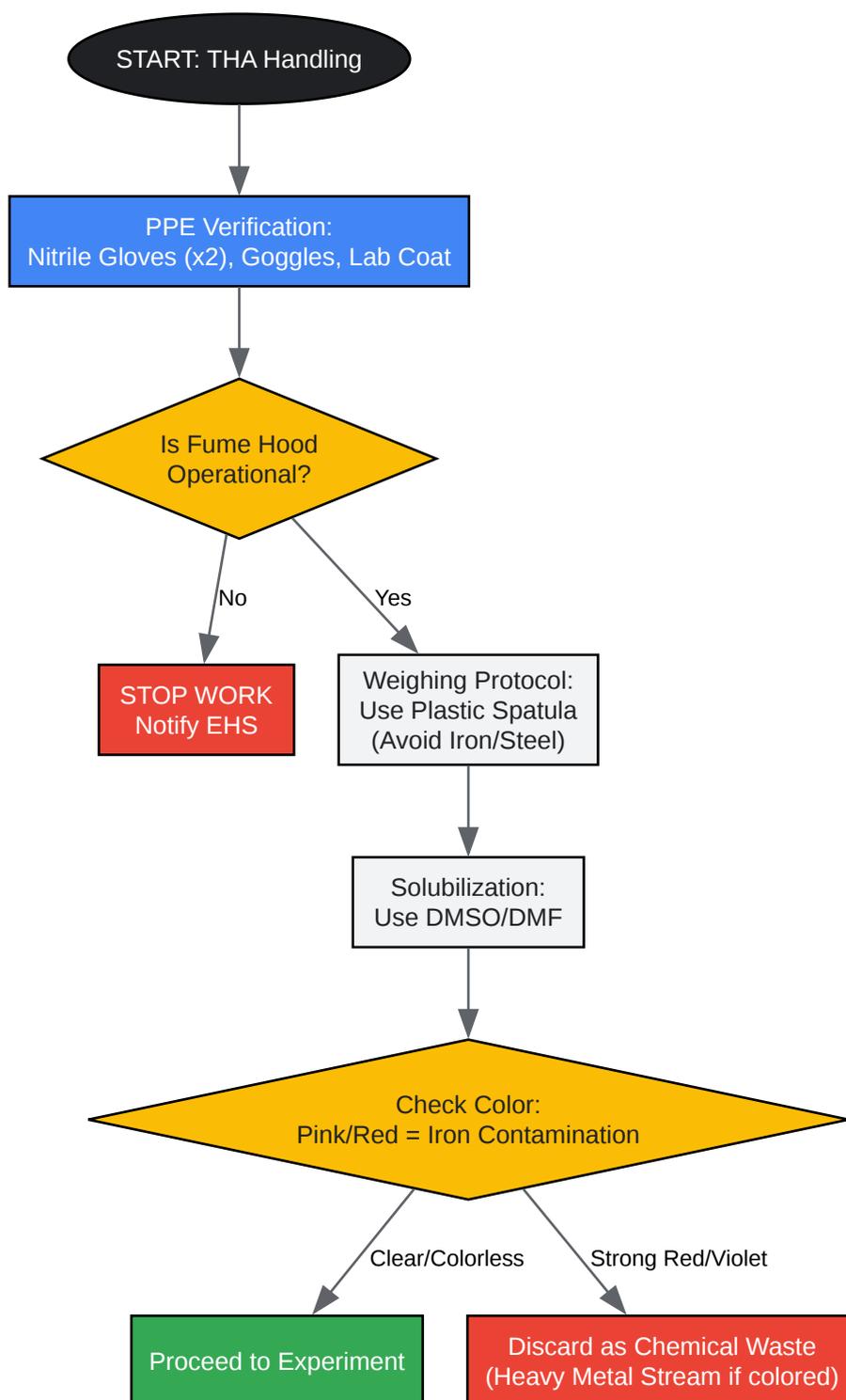
- Verify Fume Hood Face Velocity > 100 fpm.
- Prepare Plastic/Ceramic Spatulas (Avoid stainless steel to prevent iron chelation).

- Prepare Solvent: DMSO or DMF (THA has poor solubility in water/alcohols).

Step-by-Step Procedure:

- Static Neutralization:
 - Place an ionizing bar or anti-static gun near the balance inside the hood. THA powder is prone to static cling, which causes "jumping" and aerosolization during weighing.
- Weighing (The "Closed Transfer" Method):
 - Do not weigh directly into an open boat.
 - Tare a screw-cap vial with the cap on.
 - Remove cap, add THA rapidly using a plastic spatula.
 - Recap immediately. Re-weigh.
 - Why? This limits the window of potential dust release to seconds.
- Solubilization:
 - Add DMSO directly to the vial.
 - Vortex inside the hood.
 - Note: The solution may turn slightly pink/orange if trace iron is present (ferric hydroxamate complex formation). This indicates contamination, not necessarily degradation.
- Decontamination:
 - Wipe balance and surrounding area with a 10% Sodium Bicarbonate solution, followed by water. Alkaline cleaning helps solubilize hydroxamic acid residues for removal.

Part 4: Visualization (Workflow Diagram)



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Caption: Operational logic flow for handling **Terephthalohydroxamic Acid**, emphasizing contamination checks.

Part 5: Emergency Response & Disposal

Spill Response (Solid)

- Do NOT sweep. Sweeping generates dust.
- Cover spill with wet paper towels (soaked in water/detergent) to dampen the powder.
- Scoop damp material into a hazardous waste bag.
- Clean surface with 0.1M NaOH (mild alkaline) to ensure dissolution, then rinse with water.

Disposal Classification

- Waste Stream: Hazardous Organic Waste (Halogen-free).
- Special Note: If the THA solution was used to chelate metals (e.g., in a metalloproteinase assay), it must be segregated into the Heavy Metal Waste stream, not standard organics.[1]

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 79069, **Terephthalohydroxamic acid**. PubChem. Available at: [\[Link\]](#)[1]
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Sources

- [1. bg.cpachem.com](http://1.bg.cpachem.com) [bg.cpachem.com]

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